

Essential Safety and Operational Guide for Handling Mc-Phe-Lys(Boc)-PAB

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mc-Phe-Lys(Boc)-PAB

Cat. No.: B8182211

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Mc-Phe-Lys(Boc)-PAB**. The following procedures are based on standard laboratory safety protocols for handling solid chemical reagents and information for structurally similar compounds, as a specific Safety Data Sheet (SDS) for **Mc-Phe-Lys(Boc)-PAB** is not publicly available.

Chemical Identifier:

- Name: **Mc-Phe-Lys(Boc)-PAB**
- CAS Number: 756487-18-0[1][2][3]
- Molecular Formula: C37H49N5O8[1]
- Molecular Weight: 691.81 g/mol [4]

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Mc-Phe-Lys(Boc)-PAB**, which is typically a powder, adherence to standard laboratory safety practices is crucial to minimize exposure. Engineering controls and personal protective equipment are the primary means of ensuring personnel safety.

Control Type	Recommendation	Purpose
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood.	To minimize inhalation of dust particles.
Eye Protection	Wear safety glasses with side shields or chemical safety goggles.	To protect eyes from accidental splashes or dust.
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile).	To prevent skin contact.
Body Protection	Wear a standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	If significant dust is generated, a NIOSH-approved respirator may be necessary.	To prevent inhalation of fine particles.

Experimental Protocol: Safe Handling and Disposal

The following protocol outlines the step-by-step procedure for the safe handling of **Mc-Phe-Lys(Boc)-PAB** from receipt to disposal.

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly worn.
- Conduct all manipulations of the powdered compound within a chemical fume hood to control airborne particles.
- Use appropriate tools, such as a spatula, to handle the powder.
- Weigh the desired amount of **Mc-Phe-Lys(Boc)-PAB** in a tared container.

- Close the primary container tightly after use to prevent contamination and exposure.

2. Dissolution:

- If preparing a solution, add the solvent to the weighed powder slowly to avoid splashing.
- Consult product documentation for appropriate solvents. Common solvents for similar compounds include DMSO.

3. Storage:

- Store **Mc-Phe-Lys(Boc)-PAB** in a tightly sealed container.
- Recommended storage temperature is -20°C.
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.

4. Spill Management:

- Small Spills: Use appropriate tools to carefully collect the spilled solid and place it in a sealed container for waste disposal.
- Large Spills: Evacuate the area and follow your institution's emergency procedures.

5. Disposal:

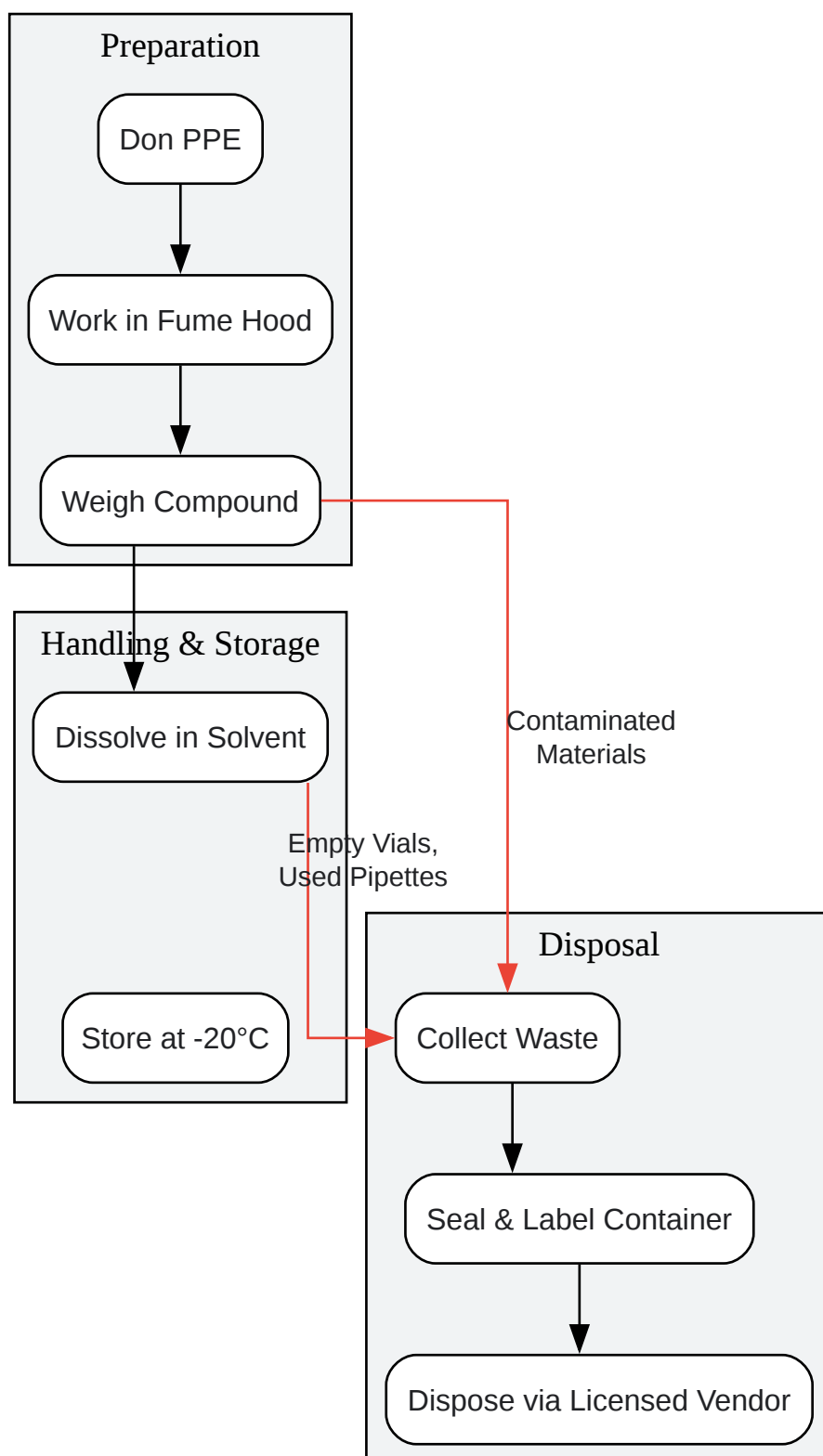
- Dispose of **Mc-Phe-Lys(Boc)-PAB** and any contaminated materials (e.g., gloves, weighing paper) as chemical waste.
- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.
- Do not dispose of in the general trash or down the drain.
- Collect solid waste and contaminated materials in a clearly labeled, sealed container.

First Aid Measures:

- Inhalation: May cause respiratory tract irritation. Move to fresh air.

- Skin Contact: May cause skin irritation. Wash the affected area thoroughly with soap and water.
- Eye Contact: May cause eye irritation. Rinse eyes with plenty of water for at least 15 minutes.
- Ingestion: May be harmful if swallowed. Rinse mouth with water and seek medical attention.

Workflow for Safe Handling of Mc-Phe-Lys(Boc)-PAB



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Caption: Workflow for the safe handling and disposal of **Mc-Phe-Lys(Boc)-PAB**.

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